

**Compound of Interest**Compound Name: ***beta*-Isopropyl-*beta*-propiolactone**Cat. No.: **B087267**

## An In-Depth Technical Guide to ***beta*-Isopropyl-*beta*-propiolactone**

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of ***beta*-Isopropyl-*beta*-propiolactone** (also known as ***beta*-isopropyl-*beta*-propiolactone**).

### Chemical and Physical Properties

***beta*-Isopropyl-*beta*-propiolactone** is a cyclic ester, specifically a four-membered lactone, bearing an isopropyl group at the *beta*-position relative to the carbonyl group.

### Structure and Identification

- IUPAC Name: 4-isopropyl-2-oxetanone
- Synonyms: ***beta*-Isopropyl-*beta*-propiolactone**, 4-(1-methylethyl)oxetan-2-one
- CAS Number: 10359-02-1[1]
- Molecular Formula: C<sub>6</sub>H<sub>10</sub>O<sub>2</sub>[1]
- Molecular Weight: 114.14 g/mol [1]
- Chemical Structure:

CH<sub>3</sub> CH<sub>3</sub>

### Tabulated Physical Properties

Property
Density
Boiling Point
Flash Point
Refractive Index
Vapor Pressure

### Synthesis and Purification

The primary synthetic route to **beta-Isopropyl-beta-propiolactone** involves the [2+2] cycloaddition of ketene aldehydes.

## General Synthesis Workflow

A general workflow for the synthesis of beta-propiolactone derivatives from ketene and an aldehyde is depicted below.

Caption: General workflow for the synthesis of **beta-Isopropyl-beta-propiolactone**.

## Experimental Protocol: Synthesis of beta-Propiolactone (General)

While a specific, detailed protocol for **beta-Isopropyl-beta-propiolactone** is not readily available in the cited literature, the following general synthesis protocol can be used as a guide.

### Materials:

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Ketene (gas)

- Isobutyraldehyde

- Lewis acid catalyst (e.g., a mixture of aluminum chloride and zinc chloride)

- Anhydrous solvent (e.g., acetone or beta-propiolactone itself as the reaction medium)

Procedure (Adapted):

- A solution of the Lewis acid catalyst is prepared in the anhydrous solvent.

- The catalyst solution is maintained at a controlled temperature, typically between 15 °C and 40 °C.

- An equimolar gas mixture of ketene and isobutyraldehyde is passed through the catalyst solution with vigorous stirring.

- The reaction is monitored for the consumption of reactants.

Upon completion, the crude product is obtained.

## Purification

Purification of beta-lactones is typically achieved by distillation under reduced pressure to prevent polymerization.

Procedure (General):

- The crude reaction mixture is transferred to a distillation apparatus.
- The system is evacuated to a reduced pressure.
- The mixture is gently heated to distill the **beta-Isopropyl-beta-propiolactone**, collecting the fraction at 110°C.

## Analytical Characterization

Detailed spectral data for **beta-Isopropyl-beta-propiolactone** is not widely published. However, based on the available literature, the following characteristics are expected:

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- <sup>1</sup>H NMR: Expected signals would include a multiplet for the methine proton of the isopropyl group, a doublet for the methylene protons, and a singlet for the carbonyl proton.

• <sup>13</sup>C NMR: Expected signals would include a peak for the carbonyl carbon (typically in the range of 170-180 ppm).

## Infrared (IR) Spectroscopy

The most characteristic absorption in the IR spectrum of a beta-lactone is the carbonyl (C=O) stretching vibration, which is typically observed between 1600 and 1750 cm<sup>-1</sup>.

## Mass Spectrometry (MS)

Mass spectrometry would show the molecular ion peak corresponding to the molecular weight of **beta-Isopropyl-beta-propiolactone**.

## Chemical Reactivity

The reactivity of **beta-Isopropyl-beta-propiolactone** is dominated by the strained four-membered lactone ring, which can readily open to form a carbanion.

## Ring-Opening Reactions

Due to significant ring strain, the lactone ring readily opens upon reaction with various nucleophiles. The anion formed can then react with a variety of electrophiles.

Caption: Potential pathway of cellular response to DNA damage induced by **beta-Isopropyl-beta-propiolactone**.

## Considerations for Drug Development

The potential carcinogenicity of beta-propiolactone derivatives is a significant concern in drug development.

## Conclusion

**beta-Isopropyl-beta-propiolactone** is a reactive four-membered lactone with potential applications in organic

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## References

- 1. cris.unibo.it [cris.unibo.it]
- To cite this document: BenchChem. [Chemical and physical properties of beta-Isopropyl-beta-propiolactone]. BenchChem, [2025]. [Online PDF]. Av

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